

N-Methyl-2-morpholinoethanamine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-Methyl-2-morpholinoethanamine*

Cat. No.: *B1283371*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **N-Methyl-2-morpholinoethanamine** (CAS No. 41239-40-1). It is intended for informational purposes for qualified individuals and is not a substitute for a comprehensive Safety Data Sheet (SDS). A complete SDS must be obtained from a reputable supplier and thoroughly reviewed before any handling, storage, or use of this chemical. The information herein is based on limited publicly available data, and significant data gaps exist.

Chemical and Physical Properties

N-Methyl-2-morpholinoethanamine is a morpholine derivative with the following known properties:

Property	Value	Source
CAS Number	41239-40-1	[1] [2]
Molecular Formula	C7H16N2O	[1]
Molecular Weight	144.21 g/mol	[1]
Boiling Point	210.309 °C at 760 mmHg	[3]
Density	0.952 g/cm ³	[3]
Flash Point	80.992 °C	[3]
Form	Liquid	[4]
Purity	Typically available at 95%	[4]

Hazard Identification and Classification

Based on available information, **N-Methyl-2-morpholinoethanamine** is classified with the following hazards.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[2\]](#)
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Handling and Storage Precautions

Due to the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

3.1. Engineering Controls

- Work should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.

- Ensure eyewash stations and safety showers are readily accessible.

3.2. Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a full-face shield.
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

3.3. General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling and before leaving the laboratory.
- Contaminated work clothing should not be allowed out of the workplace and should be decontaminated before reuse.

3.4. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)
- Keep in a dark place.[\[1\]](#)
- Recommended storage temperature is between 2-8°C.[\[1\]](#)

- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

4.1. First-Aid Measures

Exposure Route	First-Aid Protocol
Ingestion	If swallowed, rinse mouth. Do NOT induce vomiting. Call a poison control center or seek immediate medical attention.
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

4.2. Accidental Release Measures

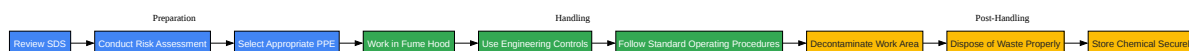
- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE) as outlined in Section 3.2. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Containment and Cleanup:** Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

4.3. Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

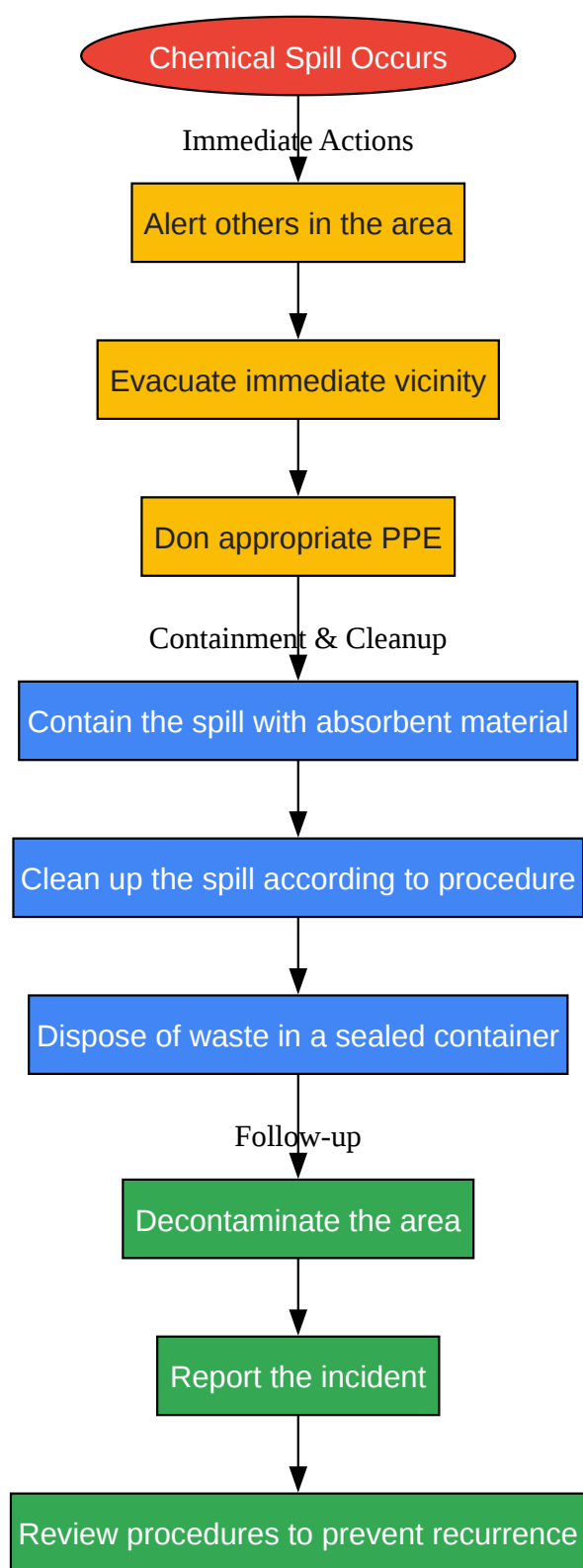
Experimental Protocols and Logical Workflows

Due to the lack of detailed experimental data in the public domain, specific, validated protocols for the use of **N-Methyl-2-morpholinoethanamine** cannot be provided. The following diagrams illustrate general logical workflows for handling hazardous chemicals and responding to incidents, which are applicable to this compound.



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Caption: General workflow for handling hazardous chemicals.



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Caption: General workflow for responding to a chemical spill.

Toxicological Information

No specific toxicological studies for **N-Methyl-2-morpholinoethanamine** were found in the publicly available literature. The GHS classification suggests that the substance is harmful if swallowed and causes skin, eye, and respiratory irritation. The absence of detailed data, such as LD50 or LC50 values, necessitates a highly cautious approach to handling.

Conclusion

N-Methyl-2-morpholinoethanamine is a hazardous chemical that requires careful handling in a controlled laboratory environment. The information provided in this guide is a summary of limited available data and should be supplemented with a comprehensive Safety Data Sheet from the supplier. All personnel handling this substance must be thoroughly trained in chemical safety and emergency procedures. Further toxicological and safety studies are needed to fully characterize the risk profile of this compound.

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References

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